

Boc-NH-PEG5-propargyl safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Boc-NH-PEG5-propargyl*

Cat. No.: *B611220*

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In-Depth Technical Safety Guide: Boc-NH-PEG5-propargyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **Boc-NH-PEG5-propargyl** (CAS No. 2062663-67-4). Due to the absence of a publicly available, specific Safety Data Sheet (SDS) for this compound, this document synthesizes safety data from structurally related molecules and the known hazards of its constituent functional groups: the tert-butyloxycarbonyl (Boc) protecting group, the polyethylene glycol (PEG) linker, and the reactive propargyl group. This guide is intended to inform safe handling, storage, and disposal practices in a research and development setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties for **Boc-NH-PEG5-propargyl** is presented below. This information is critical for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
CAS Number	2062663-67-4	[1][2][3][4][5][6]
Molecular Formula	C18H33NO7	[2][3][5]
Molecular Weight	375.46 g/mol	[2][3][5][6]
Appearance	Not explicitly stated, likely a solid or viscous oil	Inferred
Purity	≥95%	[3][6]
Solubility	Soluble in DMSO	[3]
Boiling Point	463.4 ± 45.0 °C at 760 mmHg	[3]
Density	1.1 ± 0.1 g/cm ³	[3]
Synonyms	t-Boc-N-Amido-PEG5-propargyl, Boc-Amine-PEG5-propargyl, tert-butyl (3,6,9,12,15-pentaoxaoctadec-17-yn-1-yl)carbamate	[3][5][6]

Hazard Identification and Precautionary Measures

While a specific GHS classification for **Boc-NH-PEG5-propargyl** is not available, a hazard assessment can be inferred from related compounds containing the propargyl functional group. The propargyl group, in particular, warrants careful handling.

Inferred Hazard Profile:

Based on data for other propargyl-containing compounds, **Boc-NH-PEG5-propargyl** should be handled with caution as it may be:

- Harmful if swallowed.[7]
- A cause of skin irritation.[7][8]
- A cause of serious eye irritation.[7][8]

- A potential cause of respiratory irritation.^{[7][8]}

Precautionary Statements:

The following precautionary measures, adapted from SDSs of similar compounds, are recommended:

Category	Precautionary Statement
Prevention	Avoid breathing dust/fume/gas/mist/vapors/spray. ^{[7][8]} Wash hands thoroughly after handling. ^[7] Do not eat, drink, or smoke when using this product. ^{[7][9]} Use only outdoors or in a well-ventilated area. ^{[7][8]} Wear protective gloves, protective clothing, eye protection, and face protection. ^{[7][8][9]}
Response	If on skin: Wash with plenty of soap and water. ^{[7][9]} If inhaled: Remove person to fresh air and keep comfortable for breathing. ^{[7][9]} If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^{[8][9]} If swallowed: Rinse mouth. ^{[7][9]} Call a POISON CENTER or doctor if you feel unwell. ^[9]
Storage	Store in a well-ventilated place. Keep container tightly closed. ^[9] Store locked up. ^{[7][9]} Recommended long-term storage is at -20°C, with short-term storage at 2-8°C. ^[3]
Disposal	Dispose of contents/container in accordance with local regulations. ^{[7][9]}

Experimental Protocols and Handling

General Handling:

- Use this product only in a chemical fume hood.

- Ensure eyewash stations and safety showers are readily accessible.
- Avoid all personal contact, including inhalation.
- When handling, do not eat, drink, or smoke.
- Keep away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE):

A detailed breakdown of recommended PPE is provided in the table below.

Body Part	Protection
Eyes/Face	Chemical safety goggles or face shield.
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if irritation is experienced.

Stability and Reactivity

Parameter	Information
Reactivity	The propargyl group can react with azide-containing compounds via copper-catalyzed "click chemistry". ^{[3][5]} The Boc-protected amine can be deprotected under mildly acidic conditions. ^{[3][5]}
Chemical Stability	Stable under recommended storage conditions.
Conditions to Avoid	High temperatures and direct sunlight. ^[6]
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	May emit corrosive fumes under fire conditions. ^[8]

Toxicological and Ecological Information

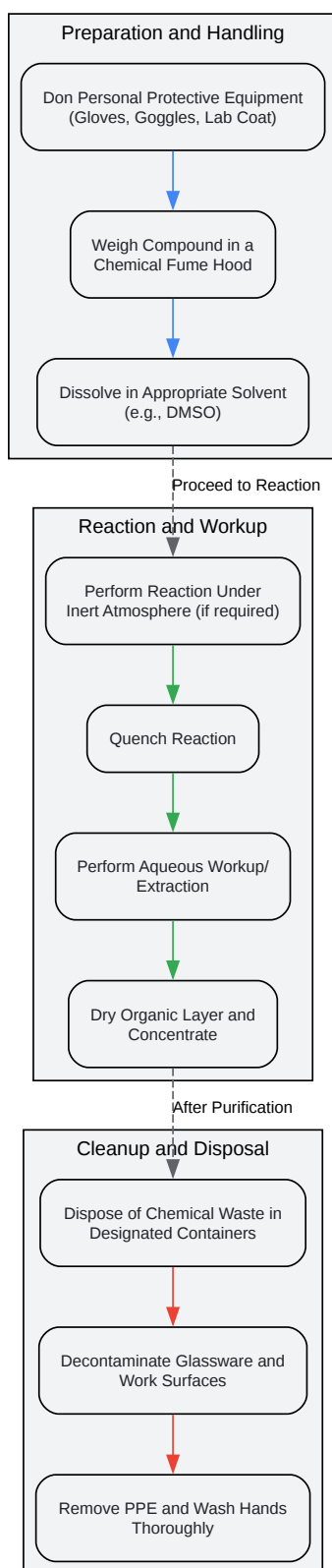
Detailed toxicological and ecological studies for **Boc-NH-PEG5-propargyl** are not available. However, based on the components:

- PEG moiety: Generally considered to have low toxicity.
- Boc group: The Boc protecting group itself is not considered highly toxic.
- Propargyl group: This is the primary source of potential toxicity. Related propargyl compounds can be harmful to aquatic life.

It is advised to prevent the release of this compound into the environment.

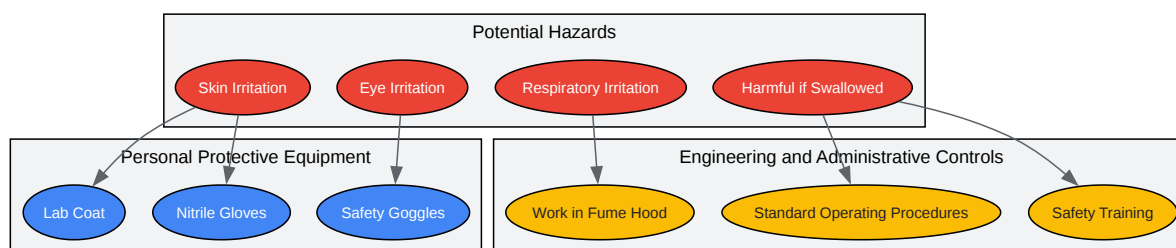
Visualizing Safety and Handling Workflows

To facilitate a clear understanding of the necessary safety precautions and experimental workflow, the following diagrams are provided.



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Caption: A typical experimental workflow for handling **Boc-NH-PEG5-propargyl**.



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Caption: A logical relationship between hazards and control measures.

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